

Application Note: HPLC Method for the Quantification of 2,4,6-Trimethoxyphenol

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Compound of Interest

Compound Name: **2,4,6-Trimethoxyphenol**

Cat. No.: **B1293827**

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Introduction

2,4,6-Trimethoxyphenol is a phenolic compound of interest in various research and development sectors. Accurate and precise quantification of this analyte is essential for quality control, stability studies, and various research applications. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used and reliable technique for the analysis of phenolic compounds due to its specificity, sensitivity, and robustness.^{[1][2]} This application note provides a comprehensive protocol for the quantification of **2,4,6-Trimethoxyphenol** using a reversed-phase HPLC method. The methodologies presented are based on established practices for similar phenolic compounds and provide a strong foundation for method development and validation.^[3]

Physicochemical Properties of 2,4,6-Trimethoxyphenol

A fundamental understanding of the physicochemical properties of **2,4,6-Trimethoxyphenol** is crucial for developing a robust analytical method.

Property	Value	Source
Molecular Formula	C9H12O4	[4]
Molecular Weight	184.19 g/mol	[4]
IUPAC Name	2,4,6-trimethoxyphenol	[4]
Melting Point	60-64 °C	[5]
Solubility	Soluble in methanol, ethanol, acetonitrile; sparingly soluble in water.	[6]

Experimental Protocols

This section details the recommended methodologies for the quantification of **2,4,6-Trimethoxyphenol** using HPLC.

Reagents and Materials

- **2,4,6-Trimethoxyphenol** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or Phosphoric acid (analytical grade)
- Methanol (HPLC grade)
- Syringe filters (0.45 µm)

Instrumentation

A standard HPLC system equipped with the following components is recommended:

- HPLC Pump (capable of gradient or isocratic elution)
- Autosampler

- Column Oven
- UV-Vis or Photodiode Array (PDA) Detector

Chromatographic Conditions

The following chromatographic conditions are a recommended starting point for method development. Optimization may be required based on the specific instrumentation and sample matrix.

Parameter	Recommended Setting
HPLC Column	C18 reversed-phase, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% Formic acid or Phosphoric acid in Water
Mobile Phase B	Acetonitrile
Elution Mode	Isocratic or Gradient (e.g., 50% B to 95% B over 15 minutes)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	280 nm
Injection Volume	10 µL

Preparation of Standard Solutions

- Stock Standard Solution (1 mg/mL): Accurately weigh approximately 10 mg of **2,4,6-Trimethoxyphenol** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to achieve concentrations covering the expected range of the samples.

Sample Preparation

The appropriate sample preparation technique will depend on the sample matrix. A general procedure for a solid sample is provided below.

- Extraction: Homogenize the solid sample. Extract a known amount of the homogenized sample with a suitable solvent such as methanol or ethyl acetate. Sonication can be used to improve extraction efficiency.[1]
- Filtration: Filter the extract through a 0.45 µm syringe filter to remove any particulate matter before injection into the HPLC system.[7]

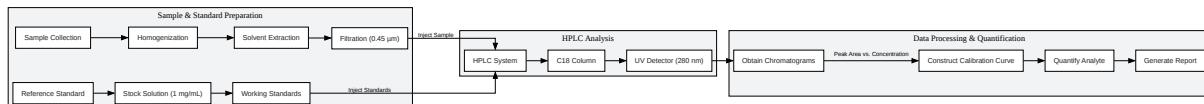
Quantitative Data Summary

The following table summarizes the typical performance characteristics for the HPLC analysis of phenolic compounds. These values are representative and should be established for this specific method through proper validation.[3]

Performance Parameter	Typical Expected Value
Linearity (R ²)	> 0.998
Limit of Detection (LOD)	0.05 - 0.1 µg/mL
Limit of Quantification (LOQ)	0.15 - 0.3 µg/mL
Accuracy (% Recovery)	90 - 110%
Precision (%RSD)	< 5%

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the HPLC quantification of **2,4,6-Trimethoxyphenol**.



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Caption: General workflow for the HPLC quantification of **2,4,6-Trimethoxyphenol**.

Conclusion

This application note provides a detailed protocol for the quantification of **2,4,6-Trimethoxyphenol** using a reversed-phase HPLC method. The outlined chromatographic conditions and sample preparation procedures serve as a robust starting point for method development and validation. Adherence to these guidelines will enable researchers, scientists, and drug development professionals to obtain accurate and reproducible quantitative data for **2,4,6-Trimethoxyphenol** in various sample matrices.

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